

An In-depth Technical Guide to the Physicochemical Properties of 2-Acetylbenzofuran

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Compound of Interest

Compound Name: 2-Acetyldibenzofuran

Cat. No.: B1296064

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Disclaimer: Initial searches for "**2-Acetyldibenzofuran**" did not yield sufficient data for a comprehensive technical guide. Due to the limited availability of information on this specific compound, this guide focuses on the closely related and more thoroughly studied molecule, 2-Acetylbenzofuran. This document is intended for researchers, scientists, and drug development professionals, providing a detailed overview of its physicochemical properties, experimental protocols, and relevant workflows.

Core Physicochemical Properties

2-Acetylbenzofuran is a solid, colorless to light yellow compound with a sweet, floral, and honey-like odor. It serves as a valuable intermediate in the synthesis of various fine chemicals and pharmaceutical compounds, including benzofuran derivatives and fluorinated chalcones.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of 2-Acetylbenzofuran.

Property	Value	Units	Source(s)
Molecular Formula	C ₁₀ H ₈ O ₂	--INVALID-LINK--	
Molecular Weight	160.17	g/mol	--INVALID-LINK--
Melting Point	70-72	°C	--INVALID-LINK--
Boiling Point	110-113 (at 3 mmHg)	°C	--INVALID-LINK--
Density	1.07	g/mL (at 25 °C)	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--	
LogP (Octanol-Water Partition Coefficient)	1.94 (at 20°C)	--INVALID-LINK--	
Vapor Pressure	0.26	Pa (at 25°C)	--INVALID-LINK--
Flash Point	>110	°C	--INVALID-LINK--
Refractive Index	1.5300 (estimate)	--INVALID-LINK--	

Experimental Protocols

This section details the methodologies for the synthesis and analysis of 2-Acetylbenzofuran.

Synthesis of 2-Acetylbenzofuran

A common and effective method for the synthesis of 2-Acetylbenzofuran involves the reaction of salicylaldehyde with chloroacetone in the presence of a base.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Salicylaldehyde (0.1 mole)
- Chloroacetone (0.1 mole)
- Anhydrous potassium carbonate (30 g)
- Dry acetone (150 mL)

- Petroleum ether (for recrystallization)

Procedure:

- A mixture of salicylaldehyde (0.1 mole), chloroacetone (0.1 mole), and anhydrous potassium carbonate (30 g) is placed in a round-bottom flask containing 150 mL of dry acetone.^{[1][3]}
- The mixture is gently refluxed for 13 hours.
- After cooling to room temperature, the reaction mixture is filtered to remove the inorganic salts.
- The filtrate is subjected to reduced pressure to remove the solvent, yielding the crude 2-Acetylbenzofuran as a dark yellow solid.
- The crude product is then recrystallized from petroleum ether to afford the purified 2-Acetylbenzofuran.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a suitable technique for the analysis of 2-Acetylbenzofuran, particularly for its identification and quantification in complex mixtures. A typical protocol would involve:

- Column: A nonpolar or medium-polarity capillary column, such as a DB-5MS.
- Carrier Gas: Helium at a constant flow rate.
- Injector: Splitless injection at an elevated temperature (e.g., 250 °C).
- Oven Program: A temperature gradient starting from a lower temperature (e.g., 50 °C) and ramping up to a higher temperature (e.g., 250 °C) to ensure good separation.
- MS Detector: Electron ionization (EI) at 70 eV, with a scan range appropriate for the molecular weight of the compound (e.g., m/z 40-350).

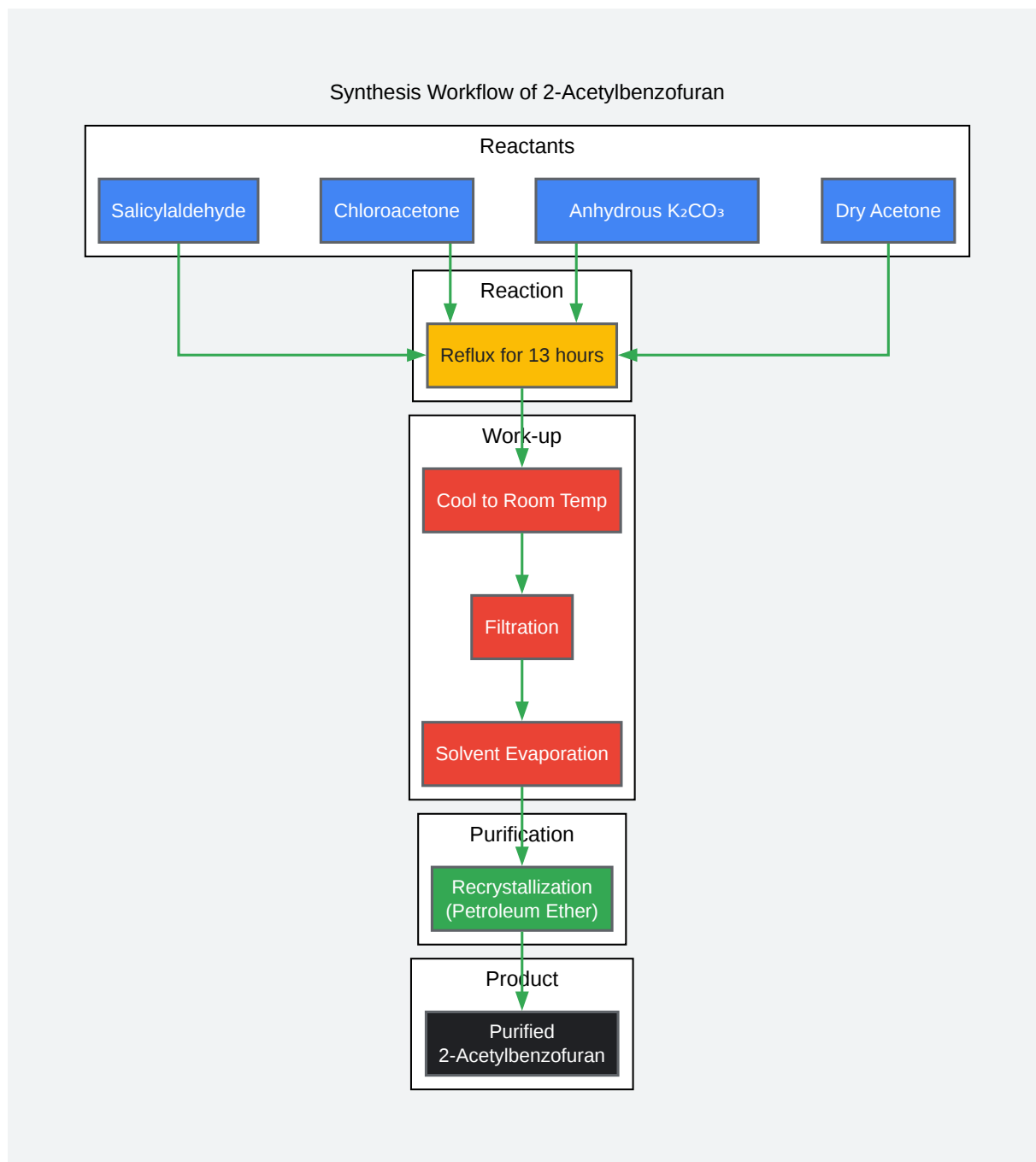
High-Performance Liquid Chromatography (HPLC):

HPLC can also be employed for the analysis of 2-Acetylbenzofuran, especially for purity assessment and quantification. A reverse-phase method would be appropriate:

- Column: A C18 reverse-phase column.
- Mobile Phase: A gradient or isocratic mixture of an organic solvent (e.g., acetonitrile) and water, often with a small amount of acid (e.g., formic acid) to improve peak shape.
- Detector: A UV detector set at a wavelength where 2-Acetylbenzofuran exhibits strong absorbance.
- Sample Preparation: The sample should be dissolved in a suitable solvent, such as the mobile phase, and filtered through a 0.45 μm filter before injection.

Mandatory Visualizations

The following diagrams illustrate the synthesis workflow of 2-Acetylbenzofuran.



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Caption: Synthesis Workflow of 2-Acetylbenzofuran.

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